

In-Depth Technical Guide: 5-Methylbenzo[b]thiophene-2-methanol

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Compound of Interest

Compound Name: 5-Methylbenzo[b]thiophene-2-methanol

Cat. No.: B1334623

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Methylbenzo[b]thiophene-2-methanol**, a heterocyclic compound of interest in medicinal chemistry. This document details its physicochemical properties, outlines a practical synthetic route, and discusses its potential biological significance based on the activities of the broader benzothiophene class.

Core Physicochemical Data

5-Methylbenzo[b]thiophene-2-methanol is a sulfur-containing heterocyclic compound. Its fundamental properties are summarized in the table below.

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Weight | 178.25 g/mol | |
| Molecular Formula | C ₁₀ H ₁₀ OS | |
| IUPAC Name | (5-methyl-1-benzothiophen-2-yl)methanol | |
| CAS Number | 22962-49-8 | |

Synthesis and Experimental Protocols

The synthesis of **5-Methylbenzo[b]thiophene-2-methanol** can be effectively achieved through the reduction of its corresponding aldehyde, 5-Methylbenzo[b]thiophene-2-carbaldehyde. A reliable method for this transformation is the use of sodium borohydride in an alcoholic solvent.

Experimental Protocol: Reduction of 5-Methylbenzo[b]thiophene-2-carbaldehyde

This protocol is adapted from established procedures for the reduction of similar aromatic aldehydes.

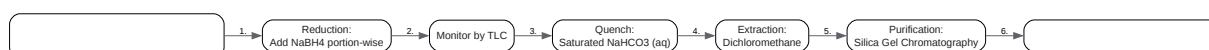
Materials:

- 5-Methylbenzo[b]thiophene-2-carbaldehyde
- Sodium borohydride (NaBH_4)
- Methanol (or Ethanol)
- Dichloromethane (or Ethyl Acetate)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate (or sodium sulfate)
- Silica gel for column chromatography
- Hexane
- Ethyl Acetate

Procedure:

- **Dissolution:** Dissolve 5-Methylbenzo[b]thiophene-2-carbaldehyde in methanol in a round-bottom flask equipped with a magnetic stirrer. Cool the solution to 0°C in an ice bath.
- **Reduction:** Slowly add sodium borohydride portion-wise to the stirred solution. The reaction is exothermic, and the temperature should be maintained at or below room temperature.

- **Reaction Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC) using a suitable eluent system (e.g., Hexane:Ethyl Acetate 7:3). The reaction is typically complete within 1-2 hours.
- **Quenching:** Once the starting material is consumed, cautiously quench the reaction by the slow addition of a saturated aqueous sodium bicarbonate solution to decompose the excess sodium borohydride.
- **Extraction:** Remove the methanol under reduced pressure. Extract the aqueous residue with dichloromethane or ethyl acetate (3 x 50 mL).
- **Washing and Drying:** Combine the organic extracts and wash with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude **5-Methylbenzo[b]thiophene-2-methanol** by silica gel column chromatography, eluting with a gradient of hexane and ethyl acetate.
- **Characterization:** Characterize the purified product using standard analytical techniques such as NMR, IR, and Mass Spectrometry to confirm its identity and purity.



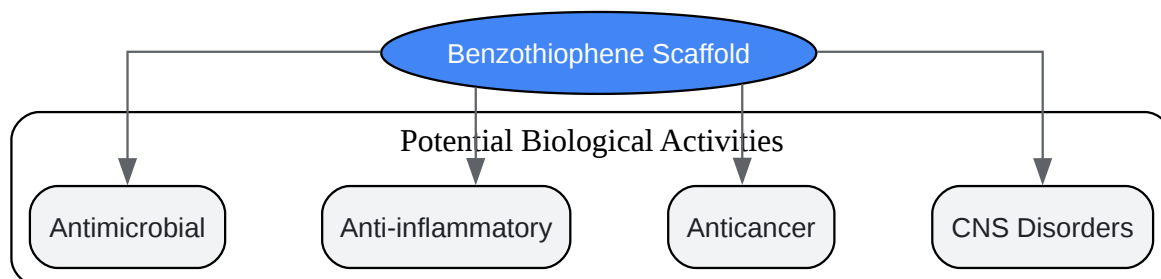
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Synthetic Workflow for **5-Methylbenzo[b]thiophene-2-methanol**

Potential Biological Significance and Therapeutic Applications

While specific studies on the biological activity of **5-Methylbenzo[b]thiophene-2-methanol** are not extensively documented in publicly available literature, the benzothiophene scaffold is a well-established pharmacophore in medicinal chemistry. Derivatives of benzothiophene have been reported to exhibit a wide range of pharmacological activities.

The general biological potential of the benzothiophene core suggests that **5-Methylbenzo[b]thiophene-2-methanol** could serve as a valuable intermediate for the synthesis of novel therapeutic agents.



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